

Essential Safety and Logistical Information for Handling Dichloralphenazone

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Compound of Interest

Compound Name: Dichloralphenazone

Cat. No.: B1670458

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the use of **Dichloralphenazone** in a laboratory setting.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ Cl ₆ N ₂ O ₅	[1] [2]
Molecular Weight	519.0 g/mol	[1] [2]
Appearance	White, microcrystalline powder	[3]
Solubility	Soluble in DMSO	[3]

Hazard Identification and GHS Classification

Dichloralphenazone is classified with the following hazards:

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	

Source: PubChem

Personal Protective Equipment (PPE)

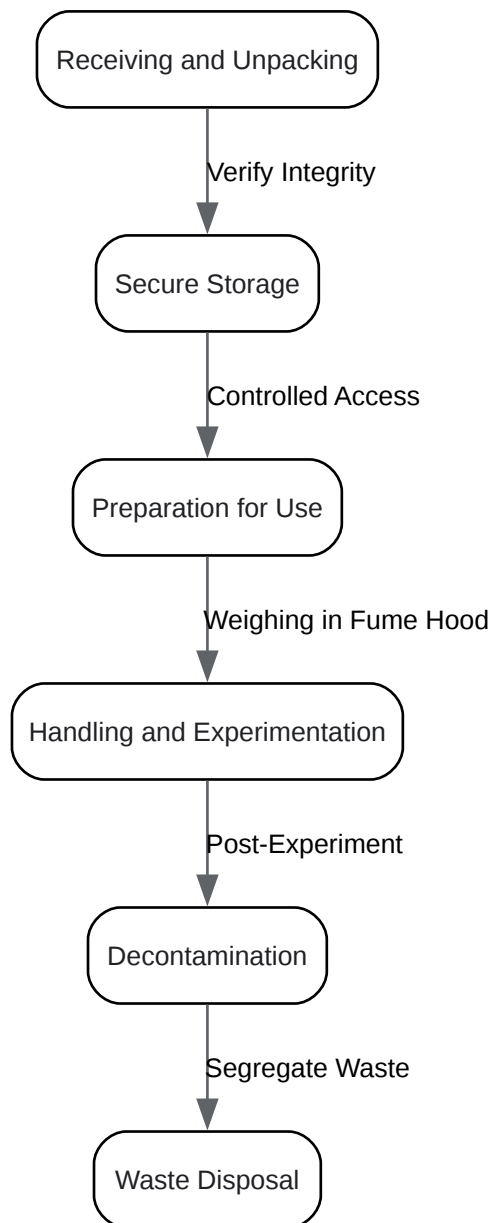
A comprehensive approach to personal protective equipment is critical to mitigate the risks associated with handling **Dichloralphenazone**.

PPE Type	Specifications and Recommendations
Gloves	Nitrile, neoprene, or Viton™ gloves are recommended for handling chlorinated solvents. [4][5][6] Always use disposable nitrile gloves for incidental contact and check for any rips or punctures before use. [5] Never wash or reuse disposable gloves. [5]
Eye Protection	Safety glasses with side shields or chemical safety goggles are mandatory to prevent eye contact. [7]
Lab Coat	A standard laboratory coat should be worn to protect against skin contact.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of the powder. If significant dust is generated and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate particulate filter should be used. [8][9][10]

Operational Plan for Handling Dichloralphenazone

A systematic approach to handling **Dichloralphenazone** from receipt to disposal is essential for laboratory safety.

Operational Workflow for Dichloralphenazone Handling



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Caption: A step-by-step workflow for the safe handling of **Dichloralphenazone** in a laboratory setting.

Experimental Protocols

1. Receiving and Unpacking:

- Visually inspect the package for any signs of damage upon receipt.
- Wear appropriate PPE (lab coat, gloves, and eye protection) before opening the package in a well-ventilated area.
- Confirm the contents match the order and that the container is properly labeled and sealed.

2. Storage:

- Store **Dichloralphenazone** in a cool, dry, and dark place.[\[3\]](#)
- Keep the container tightly closed.
- Store away from incompatible materials. While specific incompatibility data for **Dichloralphenazone** is limited, as a general precaution for chlorinated compounds, avoid strong oxidizing agents and strong bases.

3. Preparation for Use:

- Before handling, review the Safety Data Sheet (if available) and this guide.
- Conduct all weighing and solution preparation inside a certified chemical fume hood to prevent inhalation of the powder.
- Use dedicated spatulas and weighing boats.

4. Handling and Experimentation:

- Always wear the recommended PPE.
- Avoid creating dust.
- In case of accidental contact, follow the first aid procedures outlined below.

5. Decontamination:

- Clean all contaminated surfaces and equipment with an appropriate solvent (e.g., ethanol) followed by soap and water.
- Dispose of all cleaning materials as hazardous waste.

Emergency and Disposal Plans

Preparedness for emergencies and a clear disposal pathway are critical components of laboratory safety.

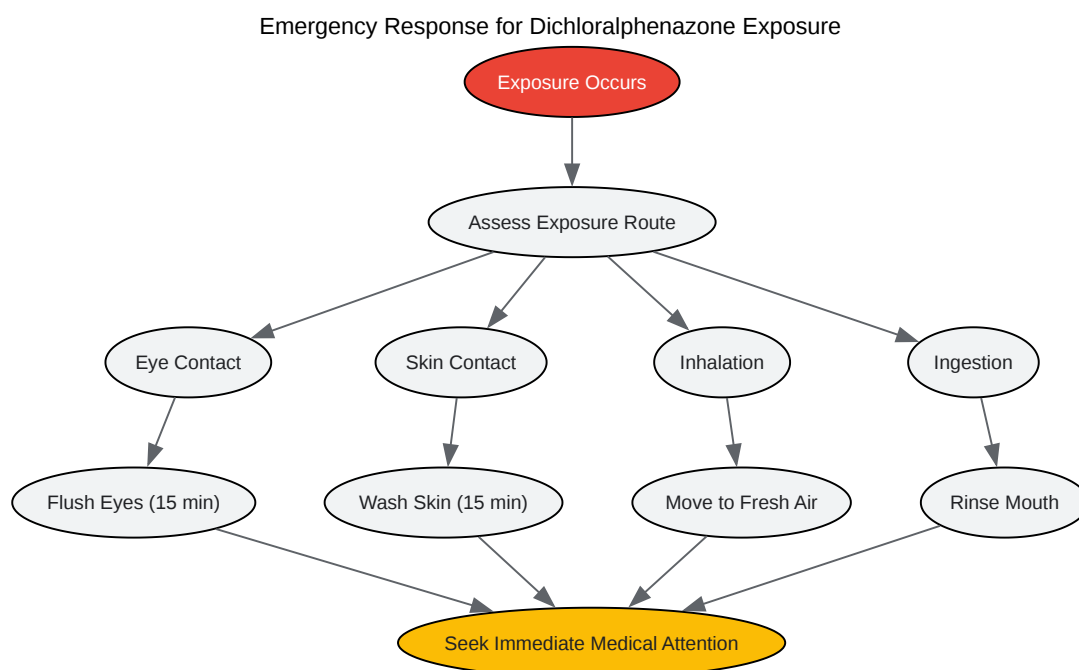
First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[8][11]} Remove contact lenses if present and easy to do. ^[12] Seek immediate medical attention. ^{[8][11]}
Skin Contact	Immediately remove contaminated clothing. Wash affected skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response

In the event of a spill, follow these steps:

- **Evacuate and Secure:** Evacuate non-essential personnel from the immediate area. Restrict access to the spill site.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **PPE:** Wear appropriate PPE, including a respirator if there is a risk of inhaling dust.
- **Containment and Cleanup:**
 - For small powder spills, gently cover with a damp paper towel to avoid raising dust.
 - Carefully scoop the material into a labeled, sealed container for hazardous waste.
 - Clean the spill area with a detergent solution and water.
- **Decontamination:** Decontaminate all equipment used for cleanup.
- **Waste Disposal:** Dispose of all contaminated materials as hazardous waste.



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Caption: A logical diagram outlining the immediate steps to take in case of an emergency exposure to **Dichloralphenazone**.

Disposal Plan

- Waste Characterization: **Dichloralphenazone** is a chlorinated organic compound and should be treated as hazardous chemical waste.
- Containerization: Collect waste **Dichloralphenazone** and any contaminated materials in a clearly labeled, sealed, and compatible hazardous waste container.

- Disposal Method: The primary recommended disposal method for chlorinated organic compounds is high-temperature incineration by a licensed hazardous waste disposal facility. [13] This method ensures the complete destruction of the compound. Do not dispose of **Dichloralphenazone** down the drain or in regular trash.
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, state, and federal regulations.[14]

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